

Storage Conditions for Fumagillol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Fumagillol

CAS No.: 108102-51-8

Cat. No.: S528541

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The chemical and physical stability of **fumagillol**, a key derivative of fumagillin, is compromised by light and temperature. Adhering to strict storage protocols is essential to maintain its integrity for research and development.

Factor	Specific Conditions	Rationale & Supporting Evidence
Form	Powder: -20°C In solution: -80°C [1]	Low temperatures slow chemical degradation and hydrolysis.
Light	Protect from light ; use amber vials or containers [2] [3]	The fumagillin core structure has chromophores that undergo photolytic degradation and isomerization upon exposure to light, especially UV [3].
Container	Airtight, tightly sealed container in a cool, well-ventilated area [1]	Prevents contamination, moisture absorption, and exposure to air, which can accelerate decomposition.
Incompatibilities	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [1]	These can cause epoxide ring opening and ester bond hydrolysis, leading to loss of activity.

Troubleshooting Stability Issues

Here are common problems and solutions related to fumagillin/**fumagillol** stability:

Problem	Possible Cause	Solution
Unexpectedly low purity or yield	Degradation during storage or handling.	Verify storage temperature logs; ensure all procedures are performed under low-light conditions (e.g., using amber glassware) [2] [3].
Formation of multiple unknown compounds in HPLC	Photodegradation or thermal degradation.	Compare the HPLC profile with a freshly prepared standard; ensure analytical mobile phases are pH-neutral and prepared fresh [3].
Loss of biological activity	Irreversible degradation of the active core structure, particularly the spiroepoxide.	Confirm the integrity of the stock solution via HPLC before use; avoid repeated freeze-thaw cycles by preparing single-use aliquots.

Safe Handling and Disposal

Fumagillol requires careful handling due to its potential toxicity.

- **Health Hazards:** Classified as harmful if swallowed (Acute Toxicity, Category 4, H302) [1].
- **Environmental Hazards:** Very toxic to aquatic life with long-lasting effects (H410) [1].
- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and impervious clothing. Use suitable respiratory protection if ventilation is inadequate [1].
- **Spill Management:** Absorb spills with a liquid-binding material (e.g., diatomite). Decontaminate surfaces with alcohol and collect the spillage for approved waste disposal [1].
- **Waste Disposal:** Dispose of contents and containers in accordance with all local, federal, and state regulations, using an approved waste disposal plant [1].

Experimental Protocol: Monitoring Fumagillin/Fumagillol Stability by HPLC

This method can be adapted from procedures used to analyze fumagillin in fermentation broth and is a reliable way to check the integrity of your **fumagillol** samples [4].

1. Sample Preparation

- **For powder:** Accurately weigh about 1 mg of **fumagillol** and dissolve in 2 mL of methanol via ultrasonic dissolution to create a stock solution [4].
- **For solutions:** Dilute an aliquot with the HPLC mobile phase to achieve a suitable concentration for injection.

2. HPLC Analysis Conditions

- **Column:** C18 reversed-phase column.
- **Detection:** UV detection at **350 nm** [4]. Fumagillin and its derivatives have strong absorption maxima around 335-350 nm [3].
- **Mobile Phase:**
 - **A:** Methanol
 - **B:** 0.1% Formic acid in water (v/v) [4]
- **Gradient Elution:** Use a gradient method to separate the parent compound from its degradation products. An example gradient is detailed in the source material [4].
- **Flow Rate:** 0.8 mL/min [4]
- **Injection Volume:** 10 μ L [4]
- **Column Temperature:** 25°C [4]

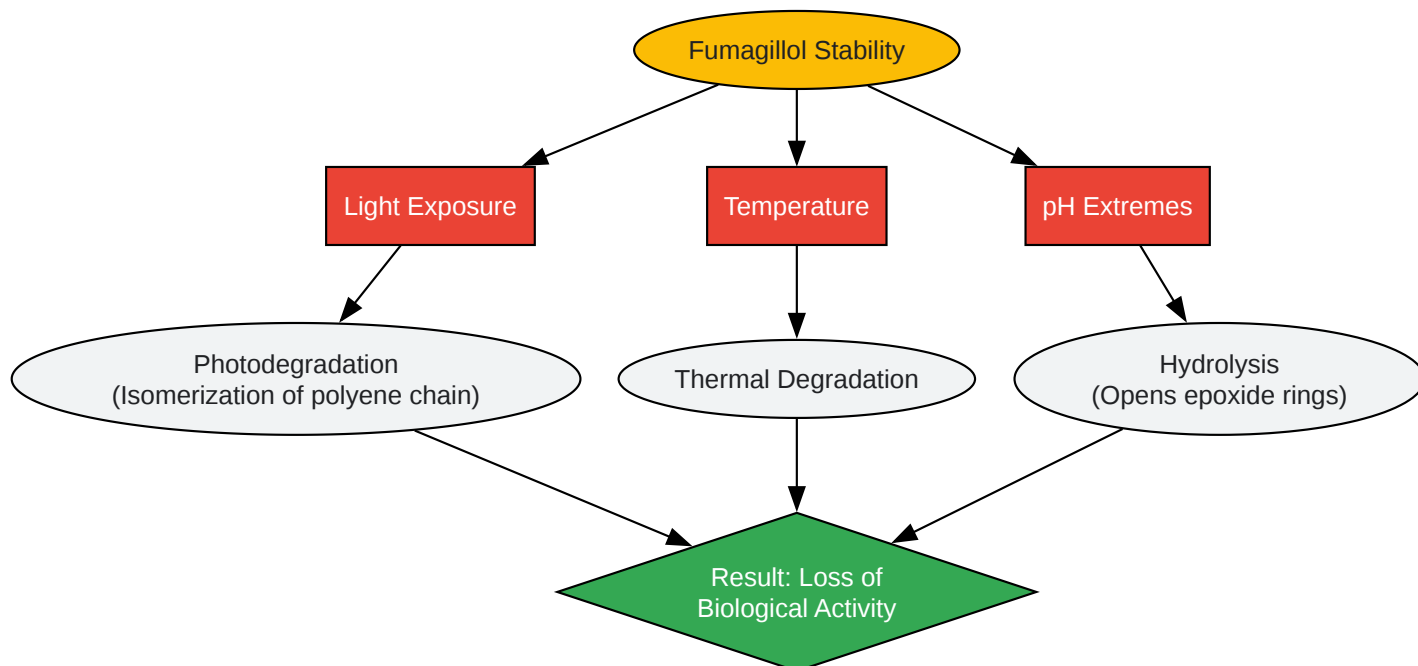
3. Data Interpretation

- A single, sharp peak indicates a pure and stable sample.
- The appearance of additional peaks, particularly one with a later retention time, suggests the formation of degradation products, the most common being a geometric isomer formed by light exposure [3].

Key Degradation Pathways

Understanding the chemistry behind the instability helps in designing better storage protocols. The core vulnerabilities of the fumagillin molecule, which are shared by **fumagillol**, are its **dicarboxylic acid chain** and the **reactive spiroepoxide groups** [5] [3].

The following diagram illustrates the primary factors that lead to **fumagillol** degradation:



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